

Application Note: Spectrophotometric Determination of Palladium with 1,2-Diphenylethanedione Monoxime

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Compound of Interest

Compound Name: 1,2-Diphenylethanedione
monoxime

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This document provides a detailed protocol for the selective spectrophotometric determination of palladium(II) using **1,2-Diphenylethanedione monoxime**, also known as α -benzil monoxime. This method is noted for its simplicity, high selectivity, and the stability of the resulting complex, making it suitable for various analytical applications, including the analysis of synthetic alloys and catalyst materials.

Introduction

1,2-Diphenylethanedione monoxime is a valuable organic reagent that forms a stable, colored complex with palladium(II) ions in an acidic micellar medium. The formation of this green-colored complex allows for the quantitative determination of palladium concentrations using spectrophotometry. The use of a micellar medium, such as Triton X-100, enhances the solubility of the complex and improves the sensitivity of the method. The high acidity of the reaction medium imparts excellent selectivity, minimizing interference from other metal ions.

Quantitative Data Summary

The spectrophotometric method for the determination of palladium(II) with **1,2-Diphenylethanedione monoxime** in a Triton X-100 micellar medium exhibits the following

quantitative characteristics:

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	441.8 nm and 677.0 nm	[1][2]
Beer's Law Range (Zero-Order)	0.3 - 12.0 $\mu\text{g/mL}$ (at 441.8 nm)	[1][2]
	0.7 - 20.0 $\mu\text{g/mL}$ (at 677.0 nm)	[1][2]
Beer's Law Range (First-Derivative)	0.2 - 24.0 $\mu\text{g/mL}$	[1][2]
Detection Limit	0.07 $\mu\text{g/mL}$ (at 441.8 nm)	[1][2]
	0.10 $\mu\text{g/mL}$ (at 677.0 nm)	[1][2]
Molar Absorptivity	Data not explicitly stated in the provided search results.	
Sandell's Sensitivity	Data not explicitly stated in the provided search results.	
Optimum Acidity	0.10 M Perchloric Acid	[1][2]
Reagent Concentration	7.5×10^{-4} M 1,2-Diphenylethanedione monoxime	[1]
Micellar Medium	1.2% Triton X-100	[1]
Complex Stability	At least 24 hours	[1][2]

Experimental Protocol

This protocol details the preparation of reagents and the step-by-step procedure for the spectrophotometric determination of palladium.

Reagent Preparation

- Standard Palladium(II) Solution (1000 µg/mL): Dissolve an appropriate amount of palladium chloride (PdCl₂) in a minimal volume of concentrated hydrochloric acid and dilute with deionized water to the mark in a volumetric flask. Further dilutions should be made daily as required.
- **1,2-Diphenylethanedione Monoxime** Solution (5.0 x 10⁻³ M): Dissolve 0.1126 g of **1,2-Diphenylethanedione monoxime** in 100 mL of ethanol.[\[1\]](#)
- Triton X-100 Solution (4.0% w/v): Dissolve 4.0 g of Triton X-100 in 100 mL of deionized water.
- Perchloric Acid (1.0 M): Carefully dilute the required volume of concentrated perchloric acid with deionized water.

Instrumentation

- A UV-Visible spectrophotometer with a 1 cm path length quartz cuvette is required for absorbance measurements.

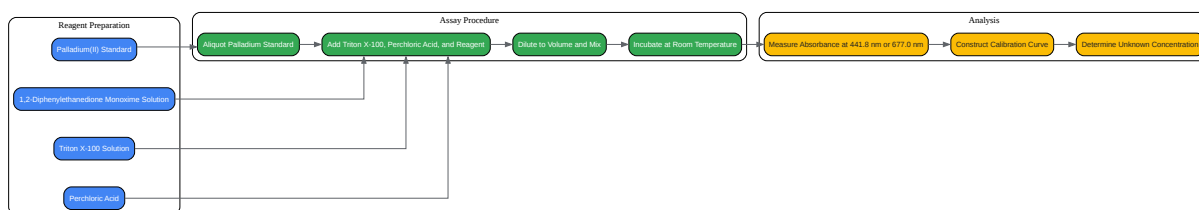
Assay Procedure

- Into a series of 10 mL volumetric flasks, add increasing aliquots of the standard palladium(II) solution to cover the desired concentration range.
- To each flask, add 3.0 mL of 4.0% Triton X-100 solution and 1.0 mL of 1.0 M perchloric acid.
- Add 1.5 mL of the 5.0 x 10⁻³ M **1,2-Diphenylethanedione monoxime** solution to each flask.
- Bring the solution to the final volume of 10 mL with deionized water and mix thoroughly.
- Allow the solutions to stand at room temperature for a few minutes to ensure complete complex formation.
- Measure the absorbance of the green-colored complex at 441.8 nm or 677.0 nm against a reagent blank prepared in the same manner but without the palladium(II) solution.

Calibration Curve

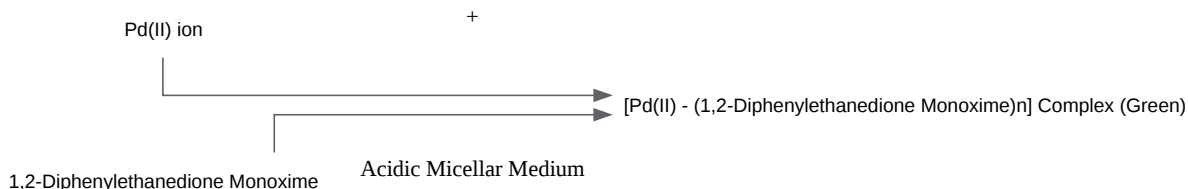
- Plot a graph of absorbance versus the concentration of palladium(II) (in $\mu\text{g/mL}$).
- The calibration curve should be linear over the specified concentration range.
- The concentration of palladium in unknown samples can be determined from this calibration curve.

Diagrams



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Caption: Experimental workflow for the spectrophotometric determination of palladium.



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Caption: Simplified reaction scheme for complex formation.

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References

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